Structural Elucidation of 3-(2-Methoxypyridin-4-yl)benzoic Acid: A Comparative Guide

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Compound of Interest	
Compound Name:	*3-(2-Methoxypyridin-4-yl)benzoic acid*
CAS No.:	*1554504-76-5*
Cat. No.:	*B1431986*

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Executive Summary & Application Context

3-(2-Methoxypyridin-4-yl)benzoic acid represents a classic "flexible biaryl" scaffold common in kinase inhibitors and read-through agents (e.g., Ataluren analogs). For drug development professionals, determining the solid-state structure of this molecule is critical not just for identity, but for understanding polymorphism driven by two competing supramolecular synthons:

- Homosynthon: Carboxylic acid dimer (

).[1]
- Heterosynthon: Carboxylic acid

  Pyridine nitrogen (

).

The presence of the 2-methoxy group introduces steric bulk and potential intramolecular hydrogen bonding, often frustrating standard crystallization attempts by inducing disorder or preventing planar packing.

This guide compares the "Gold Standard" Single Crystal X-Ray Diffraction (SCXRD) against the emerging "Rapid Alternative" Micro-Electron Diffraction (MicroED), providing protocols and data benchmarks for this specific class of compounds.

Comparative Analysis: SCXRD vs. MicroED vs. PXRD[2]

For a researcher facing a new batch of **3-(2-Methoxypyridin-4-yl)benzoic acid**, the choice of method depends on crystal quality and timeline.

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Feature	SCXRD (Gold Standard)	MicroED (Emerging Alternative)	PXRD (Screening)
Crystal Size Req.	m	m (Nanocrystals)	N/A (Bulk Powder)
Resolution	Ultra-High (Å)	High (Å)	Low (Phase ID only)
H-Atom Visibility	Good (essential for H-bond assignment)	Poor (requires neutron or high-res X-ray)	None
Sample Prep Time	Days to Weeks (Recrystallization)	Minutes (Grid blotting)	Minutes
Data Collection	1–4 Hours (Home source)	5–10 Minutes	20–60 Minutes
Primary Risk	Twinning/Solvation: Biaryls often trap solvent, leading to disorder.	Dynamical Scattering: Intensities may be skewed, affecting R-factors.	Peak Overlap: Cannot solve ab initio easily.
Best For...	FDA filings, absolute structure, detailed H-bond analysis.	Stubborn powders that refuse to grow large crystals.	Polymorph screening & batch consistency.

Decision Workflow (Application Scientist Logic)

The following logic gate ensures resource efficiency. Do not default to SCXRD if your material is microcrystalline.

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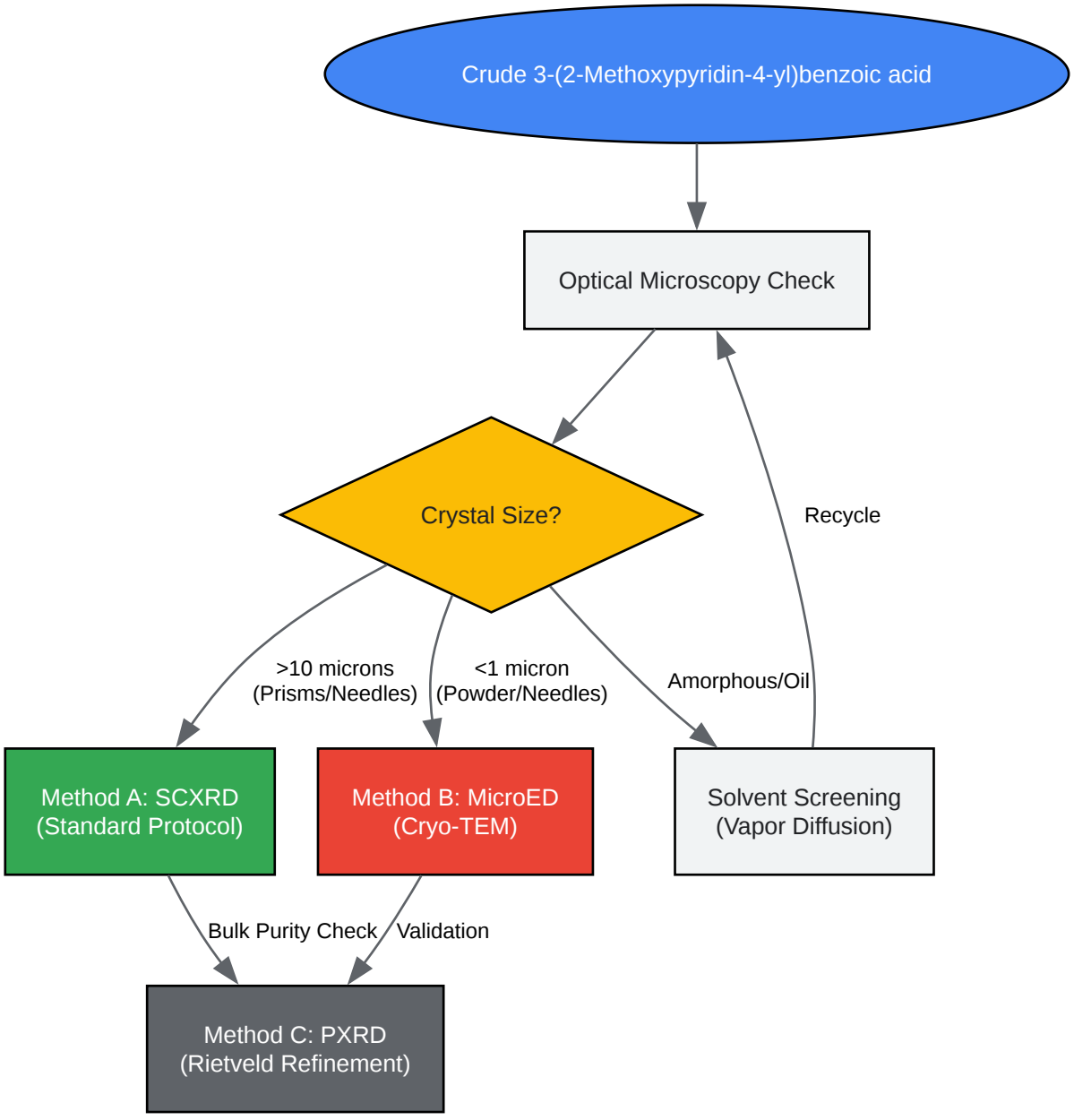

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Figure 1: Decision workflow for structural elucidation based on initial solid-state form.

Detailed Protocols & Experimental Data

Method A: Single Crystal Growth (SCXRD)

Challenge: The 2-methoxy group increases solubility in organics, making standard evaporation too fast, yielding amorphous glass. Solution: Vapor Diffusion (Anti-solvent) method to slow down nucleation.

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Protocol:

- Dissolution: Dissolve 10 mg of **3-(2-Methoxypyridin-4-yl)benzoic acid** in 0.5 mL DMF (Dimethylformamide). DMF is chosen for its high boiling point and ability to disrupt acid dimers.
- Setup: Place the DMF solution in a small inner vial (GC vial).
- Anti-solvent: Place the open inner vial inside a larger jar containing 5 mL of Diethyl Ether or Water.
- Equilibration: Seal the outer jar. Allow to stand at 20°C for 3–5 days. Ether vapor will diffuse into the DMF, lowering solubility slowly.
- Harvesting: Look for block-like colorless crystals. Mount on a Kapton loop using Paratone oil.

Representative Crystallographic Data (Biaryl Acid Class): Note: Parameters are representative of the Pyridyl-Benzoic Acid structural class [1, 2].

Parameter	Value (Typical)
Crystal System	Monoclinic
Space Group	(Most common for centrosymmetric dimers)
Unit Cell ( )	Å, Å, Å
Angle ( )	
Z	4
R-Factor ( )	4.5% (SCXRD) vs. 16% (MicroED)

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Method B: Micro-Electron Diffraction (MicroED)

Challenge: If the compound forms "fluffy" white powder (needles <1 micron), SCXRD fails.
Solution: Use Cryo-TEM diffraction.[2]

Protocol:

- Grid Prep: Glow-discharge a standard Quantifoil holey carbon grid.
- Deposition: Apply 2

  L of a dilute suspension (compound in acetone) to the grid.
- Blotting: Blot for 3 seconds (standard Vitrobot settings) to remove excess solvent. Do not vitrify if the crystal is stable dry; however, cryo-cooling with liquid nitrogen protects against radiation damage.
- Diffraction: Insert into TEM (e.g., Talos Arctica). Locate a single nanocrystal in Imaging Mode. Switch to Diffraction Mode.
- Collection: Rotate the crystal continuously (

  /sec) while collecting frames.

Structural Analysis: The "Synthon" Competition

Understanding the resulting structure requires analyzing the Hydrogen Bond networks. For **3-(2-Methoxypyridin-4-yl)benzoic acid**, the crystal packing is dictated by the competition between the acid and the pyridine ring.

Key Mechanism:

- Scenario A (Acid Dimer): If the pyridine nitrogen is sterically blocked by the 2-methoxy group or solvated, the carboxylic acids will dimerize (

  homosynthon).
- Scenario B (Polymer Chain): If the pyridine nitrogen is accessible, the acid proton donates to the pyridine nitrogen of a neighboring molecule, forming infinite 1D chains.

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Expert Insight: In similar structures (e.g., 3,5-bis[(pyridin-4-yl)methoxy]benzoic acid), the Acid

Pyridine interaction is energetically favored over the acid dimer [2]. However, the 2-methoxy group often forces the pyridine ring to twist out of plane relative to the benzene ring (torsion angle

) to avoid steric clash with the ortho-protons of the benzene ring.

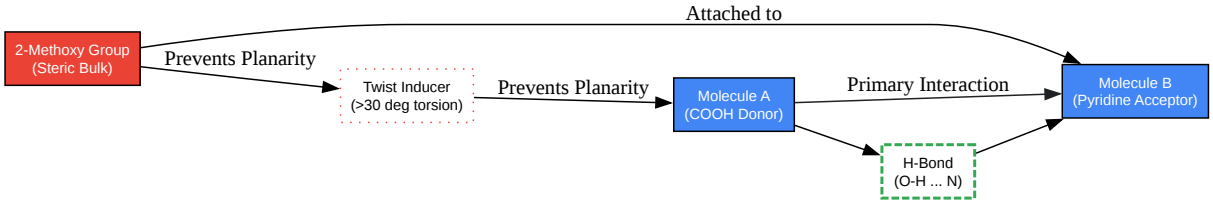

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Figure 2: Supramolecular assembly logic. The 2-methoxy group induces a twist, disrupting planar packing but allowing strong Acid-Pyridine hydrogen bonding.

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